Structural Analysis of 2-Hydroxy-3-methylquinoline-4-carboxylic Acid: A Technical Overview

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Compound of Interest

Compound Name:	*2-Hydroxy-3-methylquinoline-4-carboxylic acid*
CAS No.:	*6625-08-7*
Cat. No.:	*B1330306*

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the structural characteristics of **2-Hydroxy-3-methylquinoline-4-carboxylic acid**. Extensive searches of crystallographic databases, including the Crystallography Open Database (COD) and the Cambridge Crystallographic Data Centre (CCDC), did not yield a publicly available, fully determined crystal structure for this specific compound.

Therefore, this document provides a detailed account of its synthesis and, as a case study, presents an in-depth analysis of a closely related quinoline derivative's crystal structure to illustrate the experimental protocols and data presentation pertinent to this class of compounds.

Synthesis of 2-Hydroxy-3-methylquinoline-4-carboxylic Acid

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A documented method for the synthesis of **2-Hydroxy-3-methylquinoline-4-carboxylic acid** involves the reaction of the calcium salt of isatic acid with a halogenated acetone derivative.[1]

Experimental Protocol: Synthesis

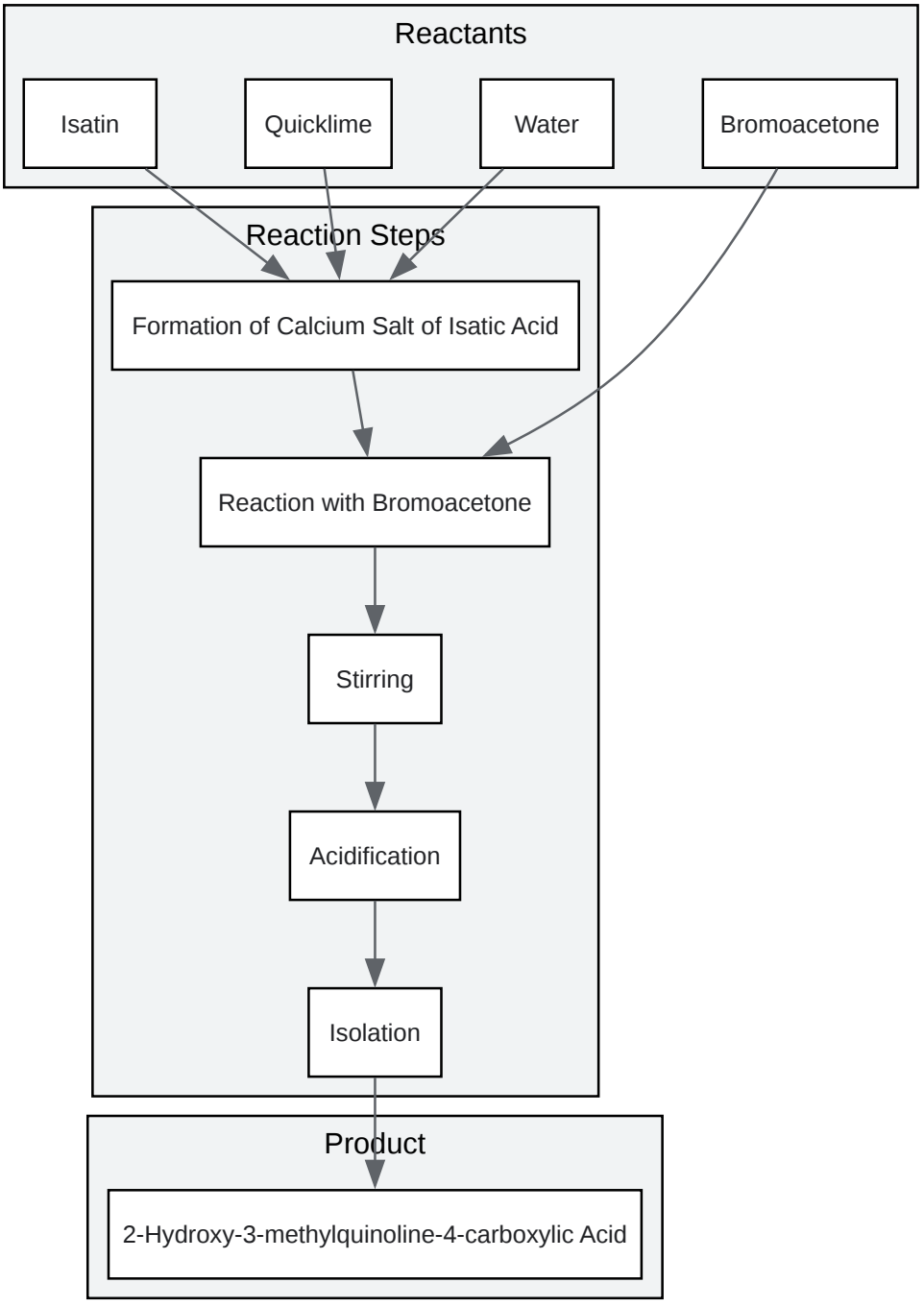
The synthesis of 2-methyl-3-hydroxyquinoline-4-carboxylic acid can be achieved through the following steps[1]:

- Formation of the Calcium Salt of Isatic Acid: 49 parts of isatin are converted to the calcium salt of isatic acid using 56 parts of quicklime in 2000 parts of water. The mixture is warmed during this conversion.
- Reaction with Haloacetone: To the resulting mixture, 35 parts of bromoacetone (or 50 parts of iodo-acetone) are added dropwise.
- Stirring and Precipitation: The reaction mixture is stirred for several hours.
- Acidification and Isolation: The mixture is then acidified with dilute hydrochloric acid, which leads to the precipitation of 2-methyl-3-hydroxyquinoline-4-carboxylic acid as a light-yellow solid.
- Filtration and Drying: The precipitate is filtered, washed, and dried to yield the final product.

This process is reported to yield approximately 99% of the theoretical amount.[1]

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Synthesis of 2-Hydroxy-3-methylquinoline-4-carboxylic Acid



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Caption: Synthetic pathway for **2-Hydroxy-3-methylquinoline-4-carboxylic acid**.

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Case Study: Crystal Structure of a Related Quinoline Derivative

While the crystal structure for the title compound is unavailable, a detailed crystallographic study has been published for a related molecule, Methyl 4-hydroxy-2-(methylthio)quinoline-3-carboxylate. The methodologies and data from this study serve as an excellent proxy for understanding the structural analysis of this class of compounds.

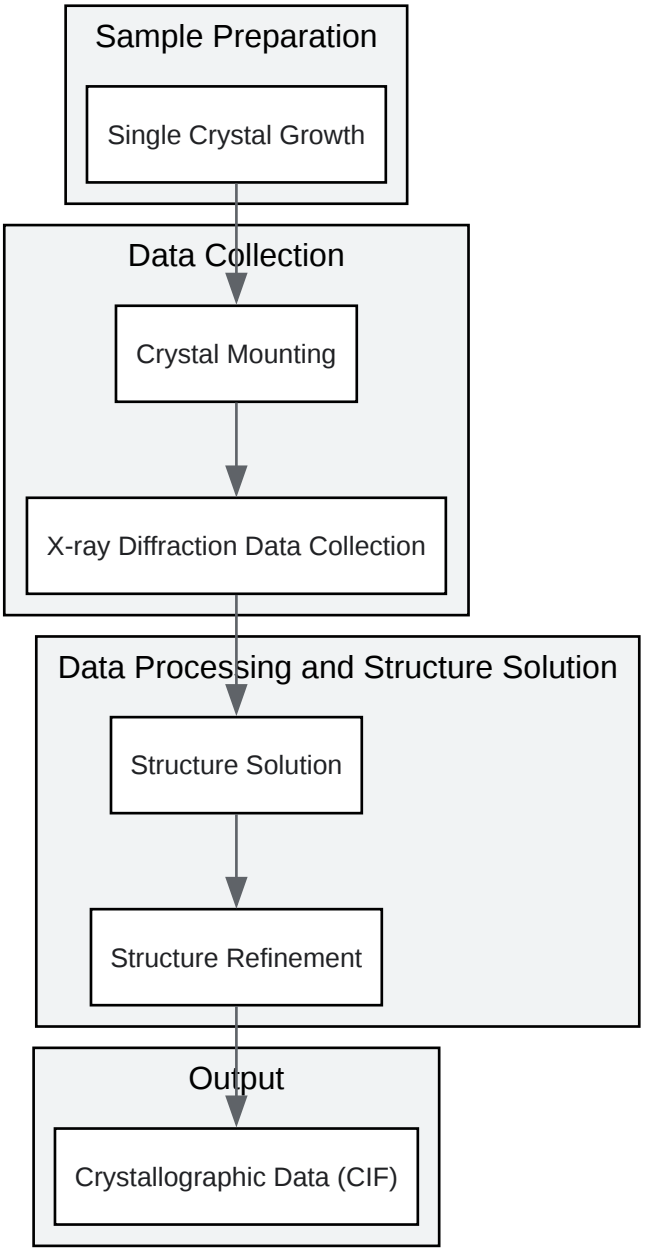
Experimental Protocol: Single-Crystal X-ray Diffraction

The determination of the crystal structure for the analogue involved the following key steps:

- Crystal Growth: Single crystals suitable for X-ray diffraction were grown from methanol.
- Data Collection: A colorless crystal was mounted on a diffractometer. Intensity data were collected using graphite-monochromated MoKα radiation with a CCD detector, employing ω-scanning.
- Structure Solution and Refinement: The crystal structure was solved and refined using established crystallographic software packages.

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Experimental Workflow for Single-Crystal X-ray Diffraction



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Caption: Workflow for determining a crystal structure via X-ray diffraction.

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Crystallographic Data Summary

The following tables summarize the key crystallographic data for two related methylated quinoline derivatives as reported in the literature.

Table 1: Crystal Data and Structure Refinement Details

Parameter	Methyl 4-hydroxy-2-(methylthio)quinoline-3-carboxylate	Methyl 4-methoxy-2-(methylthio)quinoline-3-carboxylate
Empirical Formula	$C_{12}H_{11}NO_3S$	$C_{13}H_{13}NO_3S$
Formula Weight	249.28	263.30
Temperature (K)	293	293
Crystal System	Monoclinic	Monoclinic
Space Group	$P2_1/c$	$P2_1/c$
a (Å)	4.0161(9)	9.5401(7)
b (Å)	17.850(4)	11.8332(8)
c (Å)	15.891(6)	11.858(1)
β (°)	96.13(3)	109.436(8)
Volume (Å^3)	1132.6(5)	1262.3(2)
Z	4	4
Density (calculated, g/cm^3)	1.462	1.385
Absorption Coefficient (mm^{-1})	0.280	0.256
F(000)	520	552

Table 2: Selected Bond Lengths (Å)

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Bond	Methyl 4-hydroxy-2-(methylthio)quinoline-3-carboxylate
S(1)-C(2)	1.745(2)
S(1)-C(12)	1.791(3)
O(1)-C(4)	1.334(3)
O(2)-C(11)	1.205(3)
O(3)-C(11)	1.328(3)
N(1)-C(2)	1.321(3)
N(1)-C(9)	1.391(3)

Table 3: Selected Bond Angles (°)

Angle	Methyl 4-hydroxy-2-(methylthio)quinoline-3-carboxylate
C(2)-S(1)-C(12)	103.7(1)
C(2)-N(1)-C(9)	120.3(2)
N(1)-C(2)-C(3)	122.3(2)
N(1)-C(2)-S(1)	116.3(2)
C(3)-C(2)-S(1)	121.4(2)
C(4)-C(3)-C(11)	118.8(2)
O(1)-C(4)-C(5)	118.3(2)
O(1)-C(4)-C(3)	122.9(2)

Structural Insights

The analysis of related quinoline structures reveals key features that are likely to be present in **2-Hydroxy-3-methylquinoline-4-carboxylic acid**. The quinoline core is expected to be largely planar. The presence of the hydroxyl and carboxylic acid groups allows for the formation of

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intra- and intermolecular hydrogen bonds, which would play a significant role in the crystal packing. The precise arrangement of molecules in the solid state, however, can only be definitively determined through experimental X-ray diffraction analysis of a single crystal of the title compound.

In conclusion, while a definitive crystal structure for **2-Hydroxy-3-methylquinoline-4-carboxylic acid** is not currently in the public domain, established synthetic routes are available. Furthermore, the detailed crystallographic analysis of closely related compounds provides a robust framework for understanding the likely structural characteristics and the experimental methodologies required for its full structural elucidation.

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References

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- To cite this document: BenchChem. [Structural Analysis of 2-Hydroxy-3-methylquinoline-4-carboxylic Acid: A Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330306/docs#structural-analysis-of-2-hydroxy-3-methylquinoline-4-carboxylic-acid-a-technical-overview]

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